

2-Nitrobenzonitrile: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitrobenzonitrile

Cat. No.: B147312

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **2-Nitrobenzonitrile** (CAS No. 612-24-8), a versatile chemical intermediate used in various research and development applications. Due to its toxicological profile, stringent adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research. This document outlines the hazards, exposure controls, and emergency procedures necessary for the safe use of this compound.

Hazard Identification and Classification

2-Nitrobenzonitrile is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[1][2]} Its primary hazards are related to its acute toxicity upon ingestion, dermal contact, and inhalation.^{[1][3][4]}

Table 1: GHS Hazard Classification for **2-Nitrobenzonitrile**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed	Danger	
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	Danger	
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Danger	
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Warning	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	Warning	

Source: Fisher Scientific, Sigma-Aldrich Safety Data Sheets^{[1][2][4][5]}

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Nitrobenzonitrile** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Nitrobenzonitrile**

Property	Value
Molecular Formula	C ₇ H ₄ N ₂ O ₂
Molecular Weight	148.12 g/mol [2][5][6]
Appearance	Light yellow crystalline powder/solid[4][5]
Melting Point	110 - 112 °C (230 - 233.6 °F)[4]
Boiling Point	165 °C (329 °F) at 16 mmHg[4][7]
Solubility	Insoluble in water[1][4][7]
Odor	No information available[4]

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is mandatory when working with **2-Nitrobenzonitrile**.

Engineering Controls

The primary method for controlling exposure to **2-Nitrobenzonitrile** is through the use of effective engineering controls.

- Chemical Fume Hood: All handling of **2-Nitrobenzonitrile** powder, including weighing and transferring, must be conducted in a properly functioning chemical fume hood to minimize the risk of inhalation.[8]
- Ventilation: Ensure adequate general laboratory ventilation to prevent the accumulation of dusts or vapors.[8]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Nitrobenzonitrile**.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Specification
Hands	Chemical-resistant gloves	Nitrile rubber gloves are commonly recommended for splash protection.[6][9] Always inspect gloves for integrity before use and change them immediately if contaminated.[9]
Eyes/Face	Safety glasses with side shields or chemical safety goggles.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8] A face shield may be required for operations with a high risk of splashing.
Body	Laboratory coat	A flame-retardant lab coat should be worn and buttoned to its full length.
Respiratory	Respirator (if necessary)	A NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and particulates should be used if engineering controls are insufficient or during emergency situations.[10] Respirator use requires a formal respiratory protection program, including fit testing.

Source: Fisher Scientific, University of Pennsylvania EHRS[1][9]

Handling Procedures

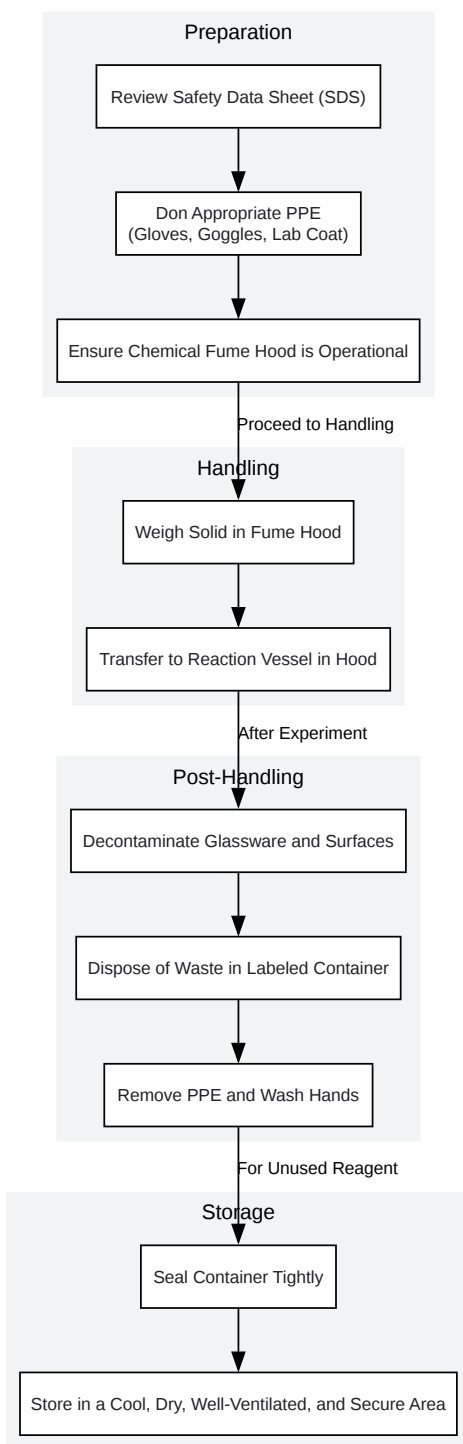
- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[8]
- Prevent Contact: Do not get the substance in the eyes, on the skin, or on clothing.[1][8]

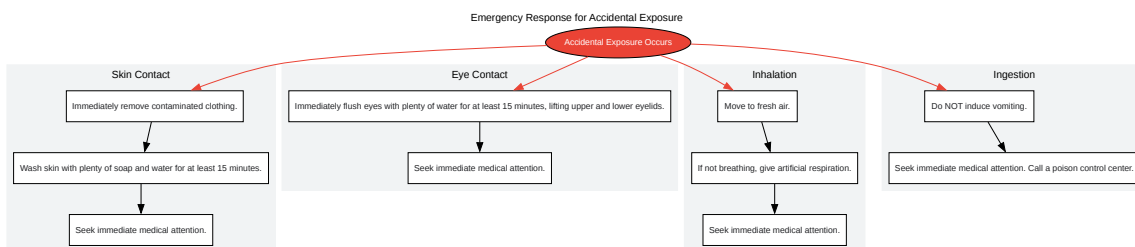
- Hygiene Practices: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[1\]](#) Do not eat, drink, or smoke in areas where **2-Nitrobenzonitrile** is handled.[\[1\]](#)

Storage

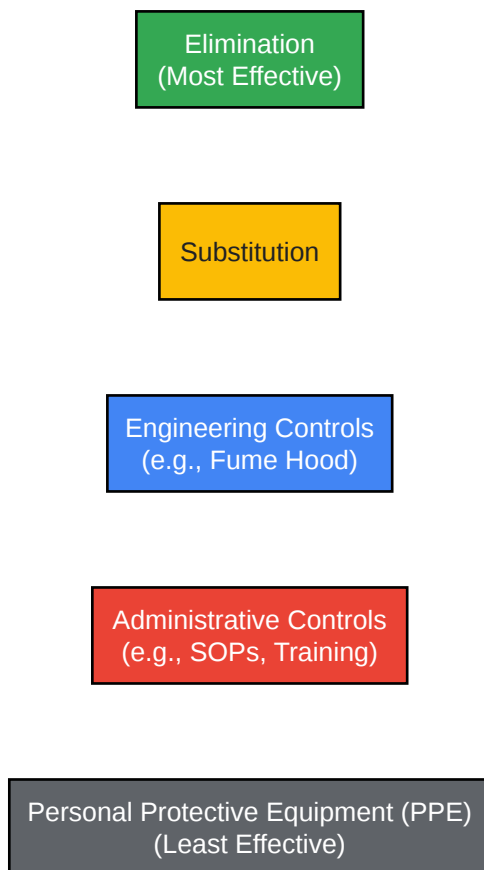
- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[1\]](#)
- Security: Store in a locked cabinet or a restricted-access area.[\[1\]](#)

Safe Handling Workflow for 2-Nitrobenzonitrile





Hierarchy of Controls for 2-Nitrobenzonitrile



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